

3,4-Dimethoxyphenyl beta-D-glucoside CAS number and molecular weight

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Compound of Interest

Compound Name: 3,4-Dimethoxyphenyl beta-D-glucoside

Cat. No.: B021142

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In-Depth Technical Guide: 3,4-Dimethoxyphenyl beta-D-glucoside

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Dimethoxyphenyl beta-D-glucoside**, including its chemical properties, potential synthesis, and prospective biological activities. This document is intended to serve as a foundational resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Core Compound Data

Chemical Identity and Properties

Property	Value	Source
CAS Number	84812-00-0	[1] [2] [3]
Molecular Formula	C ₁₄ H ₂₀ O ₈	[1]
Molecular Weight	332.30 g/mol	Calculated
Synonyms	(2S,3R,4S,5S,6R)-2-(3,4-Dimethoxyphenoxy)-6-(hydroxymethyl)tetrahydro-2H-pyran-3,4,5-triol	[1]

Synthesis and Experimental Protocols

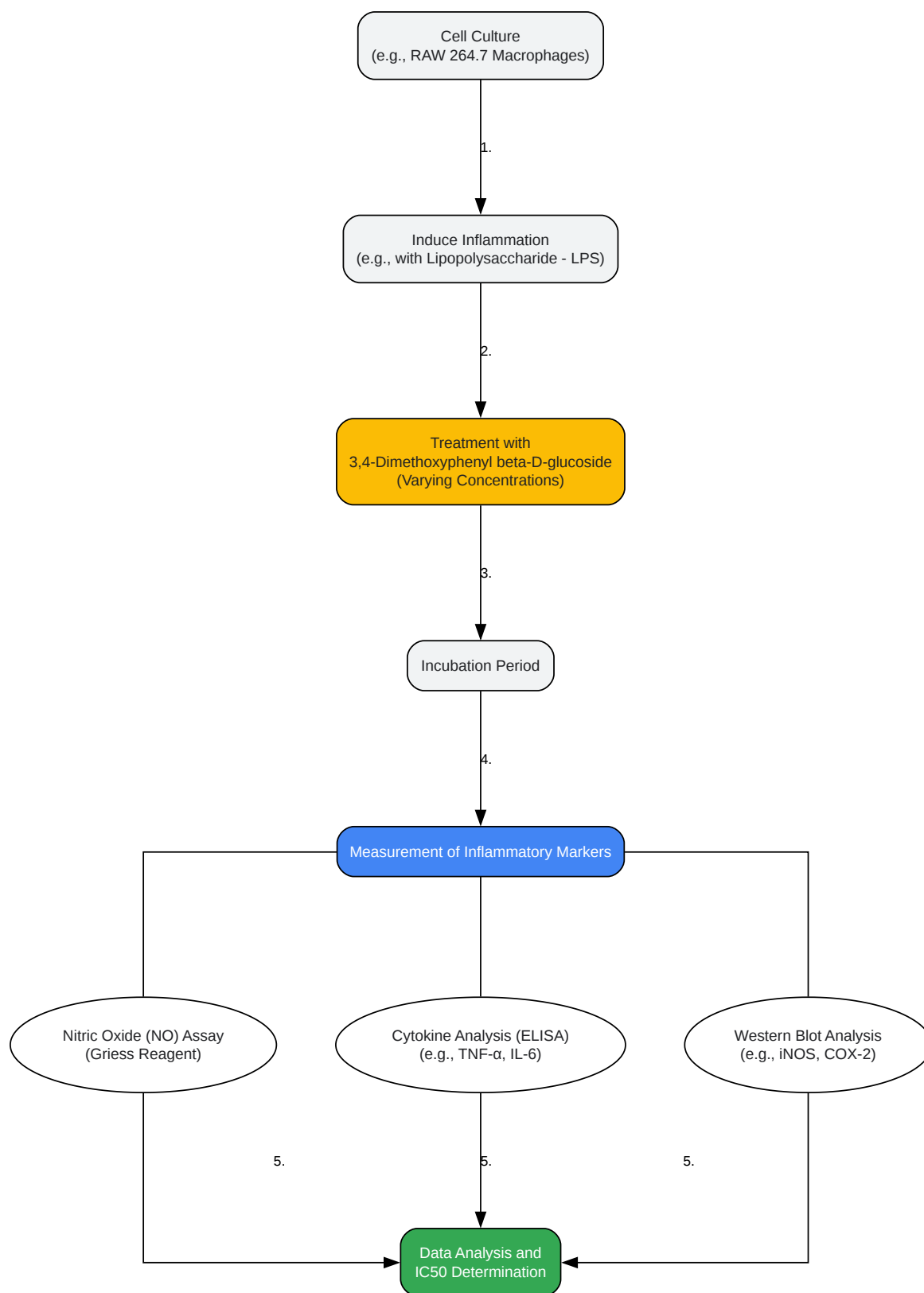
While specific, detailed synthesis protocols for **3,4-Dimethoxyphenyl beta-D-glucoside** are not widely published in mainstream chemical literature, a potential route for its preparation has been demonstrated through biotransformation using plant cell cultures.

Glucosylation by Cultured Plant Cells

A study has shown that 3,4-Dimethoxyphenol (3,4-DMP) can be converted to its corresponding glucoside by suspension-cultured cells of *Coffea arabica*.[\[4\]](#)[\[5\]](#) The glucoside was identified as 3,4-Dimethoxyphenyl β-D-glucopyranoside.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Hypothetical Experimental Workflow for Investigating Anti-inflammatory Activity

Based on the known anti-inflammatory properties of similar phenylpropanoid glycosides, the following workflow could be employed to assess the potential of **3,4-Dimethoxyphenyl beta-D-glucoside** in this area.[\[7\]](#)[\[8\]](#)[\[9\]](#)



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Hypothetical workflow for assessing anti-inflammatory effects.

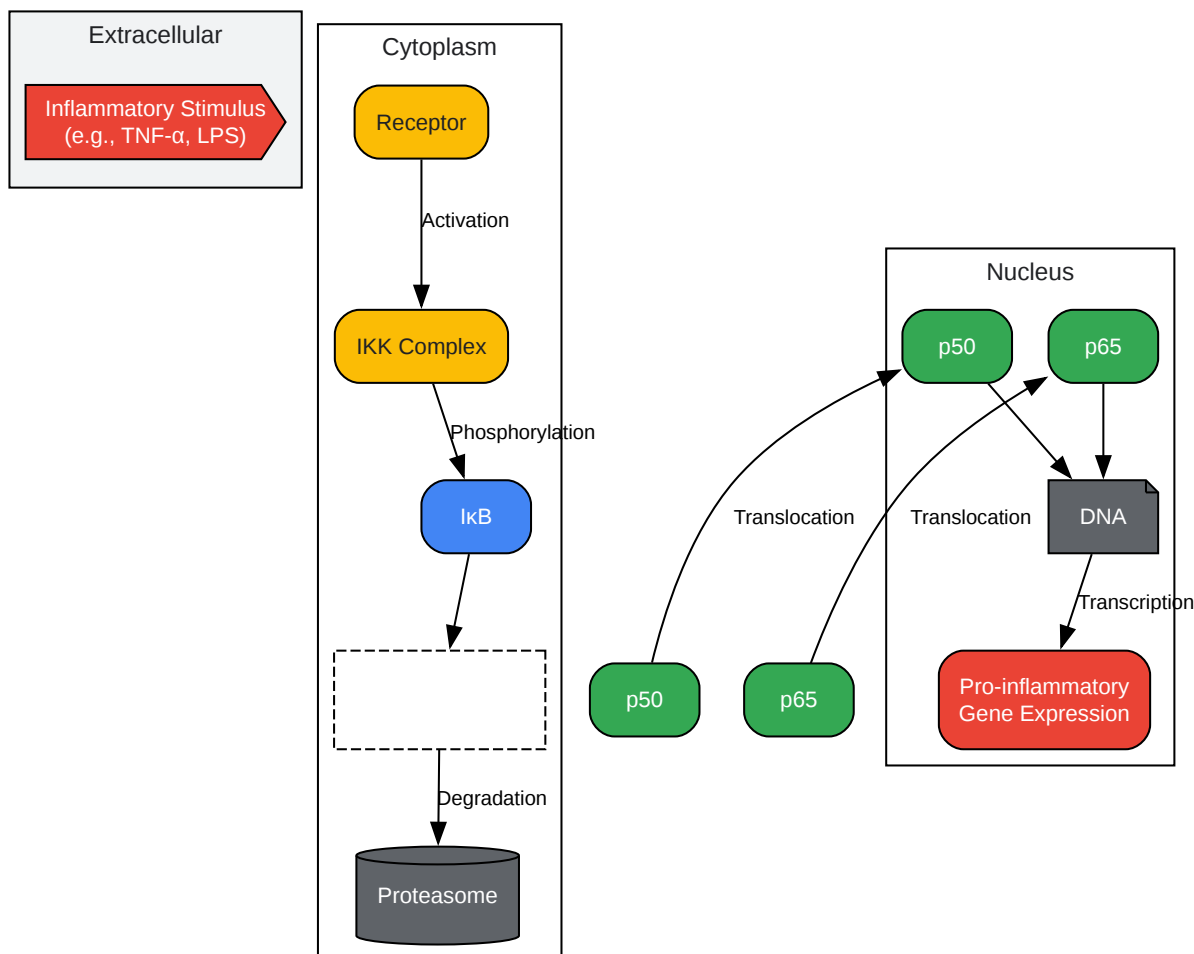
Potential Signaling Pathways

Phenylpropanoid glycosides are known to exert their biological effects through various signaling pathways.[7][8] Given the structural similarities, it is plausible that **3,4-**

Dimethoxyphenyl beta-D-glucoside could modulate inflammatory responses through the Nuclear Factor-kappa B (NF-κB) signaling pathway.[10][11][12] NF-κB is a key transcription factor that regulates the expression of numerous pro-inflammatory genes.[10][11]

Canonical NF-κB Signaling Pathway

The canonical NF-κB pathway is a primary target for anti-inflammatory drug development. It is typically activated by pro-inflammatory stimuli such as tumor necrosis factor-alpha (TNF-α) or lipopolysaccharide (LPS).[11]



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Simplified overview of the canonical NF-κB signaling pathway.

In this pathway, the inhibitor of κB (IκB) sequesters the NF-κB dimer (p50/p65) in the cytoplasm.[12] Upon stimulation, the IκB kinase (IKK) complex phosphorylates IκB, leading to its ubiquitination and subsequent degradation by the proteasome.[12] This allows the active NF-κB dimer to translocate to the nucleus and induce the transcription of target genes. A potential mechanism of action for **3,4-Dimethoxyphenyl beta-D-glucoside** could be the

inhibition of IKK, thereby preventing the degradation of IκB and keeping NF-κB in its inactive state in the cytoplasm.

Conclusion and Future Directions

3,4-Dimethoxyphenyl beta-D-glucoside is a compound with potential for further investigation, particularly in the area of inflammation research. The information provided in this guide serves as a starting point for researchers to design and execute studies to elucidate its synthesis, biological activities, and mechanism of action. Future research should focus on developing a robust chemical synthesis for this compound to enable more extensive biological screening. Furthermore, detailed in vitro and in vivo studies are necessary to confirm its potential modulatory effects on the NF-κB pathway and to explore its therapeutic potential in inflammatory diseases.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 3,4-Dimethoxyphenyl beta-D-glucoside | 84812-00-0 [sigmaaldrich.com]
- 3. chemfarms.com [chemfarms.com]
- 4. academic.oup.com [academic.oup.com]
- 5. tandfonline.com [tandfonline.com]
- 6. Synthesis of 3, 4-Dimethoxyphenyl β-D-Glucopyranoside and Its Related Glycosides by Cultured Plant Cells [jstage.jst.go.jp]
- 7. Naturally occurring phenylethanoid glycosides: potential leads for new therapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Phenylethanoid Glycosides: Research Advances in Their Phytochemistry, Pharmacological Activity and Pharmacokinetics - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Phenylpropanoids and its derivatives: biological activities and its role in food, pharmaceutical and cosmetic industries - PubMed [pubmed.ncbi.nlm.nih.gov]

- 10. NF- κ B Signaling | Cell Signaling Technology [cellsignal.com]
- 11. The Nuclear Factor NF- κ B Pathway in Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 12. creative-diagnostics.com [creative-diagnostics.com]
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